

Carvotanacetone: A Comprehensive Technical Guide to its Natural Sources and Extraction

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Introduction

Carvotanacetone, a monoterpene ketone, has garnered increasing interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the natural sources of **carvotanacetone** and detailed methodologies for its extraction and isolation. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in natural product chemistry and drug development.

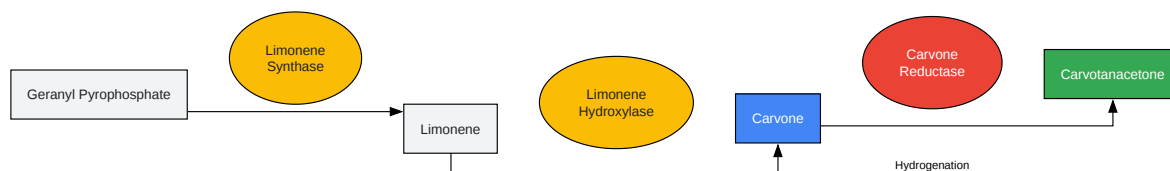
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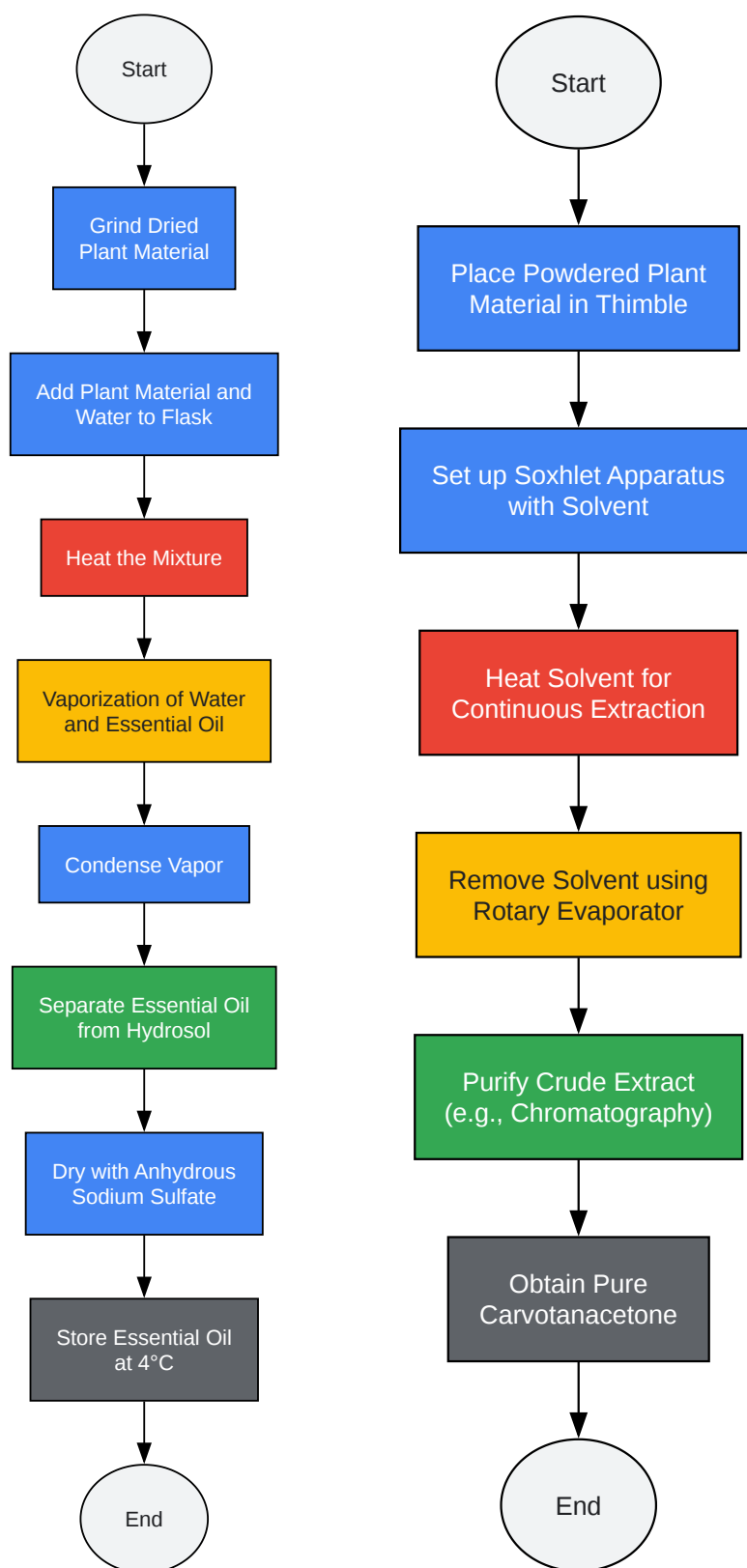
Carvotanacetone is predominantly found in the essential oils of various plant species, particularly within the Asteraceae family. The concentration of this compound can vary significantly depending on the plant species, geographical location, and harvesting time. The following table summarizes the quantitative data available on the primary natural sources of **carvotanacetone**.

Plant Species	Family	Plant Part	Carvotanacetone Content (% in Essential Oil)
Blumea malcolmii	Asteraceae	Aerial parts	92.1% ^[1]
Francoeuria crispa (syn. Pulicaria crispa)	Asteraceae	Aerial parts	93.0% ^[2]
Pulicaria jaubertii	Asteraceae	Leaves	98.59% ^[3]
Pulicaria undulata	Asteraceae	Aerial parts	8.7% - 55.87% ^[4] ^[5]
Blumea eriantha	Asteraceae	Aerial parts	5.36% ^[6]

Biosynthesis of Carvotanacetone

Carvotanacetone is a derivative of carvone, a more commonly known monoterpene. The biosynthesis of **carvotanacetone** involves the saturation of the endocyclic double bond of carvone.^[4]^[7] This reduction is an enzymatic process, likely catalyzed by a carvone reductase or a similar enoate reductase, which utilizes a reducing agent such as NADPH.^[8]^[9]





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